

Application Notes and Protocols for Studying the Sensitivity of Tetryl

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Compound of Interest

Compound Name: Tetryl

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Introduction

Tetryl (2,4,6-trinitrophenyl-N-methylnitramine) is a sensitive secondary high explosive that has been historically used in detonators and as a booster for other explosives.[1] A thorough understanding of its sensitivity to external stimuli such as impact, friction, and heat is paramount for ensuring safety during its handling, storage, and disposal. These application notes provide a detailed experimental design and protocols for the systematic study of **Tetryl**'s sensitivity.

The following protocols are based on internationally recognized and standardized test methods, including the BAM (Bundesanstalt für Materialforschung und -prüfung) Fallhammer for impact sensitivity and the BAM Friction Test for friction sensitivity. Thermal sensitivity is assessed using Differential Scanning Calorimetry (DSC), a powerful technique for characterizing the thermal behavior of energetic materials.[2][3][4]

Experimental Design

The experimental design focuses on quantifying **Tetryl**'s sensitivity to three primary stimuli: impact, friction, and thermal energy. The objective is to determine the threshold at which **Tetryl** undergoes decomposition or explosion under controlled laboratory conditions.

Variables and Controls:

- Independent Variables:
 - Impact Energy (Joules)
 - Frictional Force (Newtons)
 - Temperature (°C) and Heating Rate (°C/min)
- Dependent Variables:
 - Initiation of reaction (go/no-go)
 - Decomposition temperature and enthalpy
- Controls:
 - Sample mass and preparation will be kept consistent for each test.
 - Environmental conditions (temperature and humidity) will be monitored and recorded.
 - The physical state and purity of the **Tetryl** sample will be characterized prior to testing.

Data Presentation

Quantitative data from the sensitivity tests should be summarized for clear comparison.

Sensitivity Parameter	Test Method	Result	Units
Impact Sensitivity (H ₅₀)	BAM Fallhammer	TBD	cm
Impact Energy (E ₅₀)	BAM Fallhammer	TBD	J
Friction Sensitivity	BAM Friction Test	TBD	N
Onset of Decomposition	DSC	TBD	°C
Peak Exotherm Temperature	DSC	TBD	°C
Enthalpy of Decomposition	DSC	TBD	J/g

TBD: To be determined through experimentation.

Experimental Protocols

Impact Sensitivity: BAM Fallhammer Test

This test determines the impact energy required to cause a reaction in a sample of **Tetryl**. The result is often expressed as the H₅₀ value, the height from which a drop weight causes a reaction in 50% of trials.^[5]

Apparatus:

- BAM Fallhammer apparatus with a range of drop weights (e.g., 1 kg, 5 kg).
- Steel anvil and striker assembly.
- Sample holder (e.g., steel cylinders and guide rings).
- Remote release mechanism.
- Safety shield and sound/light detection system.

Procedure:

- **Sample Preparation:** A small, precisely weighed amount of **Tetryl** (typically around 40 mg) is placed in the sample holder.^[6]
- **Apparatus Setup:** The sample holder is placed on the anvil. The desired drop weight is selected and placed in the guide rails.
- **Test Execution:**
 - The test area is cleared, and the safety shield is in place.
 - The drop weight is raised to a predetermined height.
 - The weight is released remotely, allowing it to fall and strike the sample.
- **Observation:** The outcome is recorded as a "go" (reaction, indicated by sound, flash, or smoke) or "no-go" (no reaction).
- **Data Analysis (Up-and-Down Method):**
 - If a "go" is observed, the drop height is decreased for the next trial.
 - If a "no-go" is observed, the drop height is increased.
 - This is repeated for a statistically significant number of trials (typically 20-50) to determine the H_{50} value.

Friction Sensitivity: BAM Friction Test

This method assesses the sensitivity of **Tetryl** to frictional stimuli.

Apparatus:

- BAM friction apparatus with a porcelain plate and porcelain peg.
- A set of calibrated weights to apply a normal force.
- Motor-driven carriage for the porcelain plate.

Procedure:

- **Sample Preparation:** A small amount of **Tetryl** (approximately 10 mm³) is spread evenly on the porcelain plate.[\[7\]](#)
- **Apparatus Setup:** The porcelain plate with the sample is placed on the carriage. The porcelain peg is positioned on the sample, and a specific load is applied using the weighted arm.
- **Test Execution:** The motor is activated, causing the porcelain plate to move back and forth under the stationary, weighted peg once over a distance of 10 mm.[\[7\]](#)[\[8\]](#)
- **Observation:** The outcome is observed for any sign of reaction (e.g., spark, flame, crackling sound, or smoke).
- **Data Analysis:** The test is repeated six times at a given load. If no reaction is observed, the load is increased. The friction sensitivity is reported as the lowest load at which a reaction occurs in at least one of six trials.[\[8\]](#)

Thermal Sensitivity: Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow to or from a sample as a function of temperature or time, providing information on thermal stability and decomposition kinetics.[\[2\]](#)[\[4\]](#)

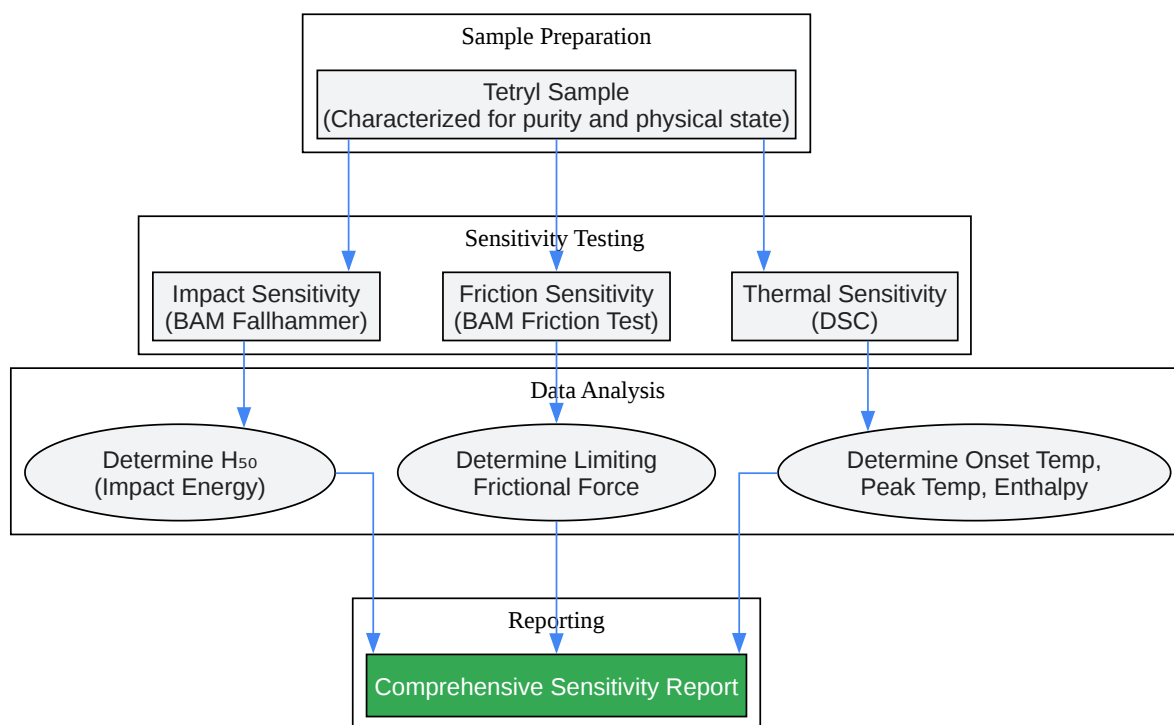
Apparatus:

- Differential Scanning Calorimeter.
- Sample pans (typically aluminum, sealed for explosives).
- Crimping press for sealing the pans.
- Inert purge gas (e.g., nitrogen).

Procedure:

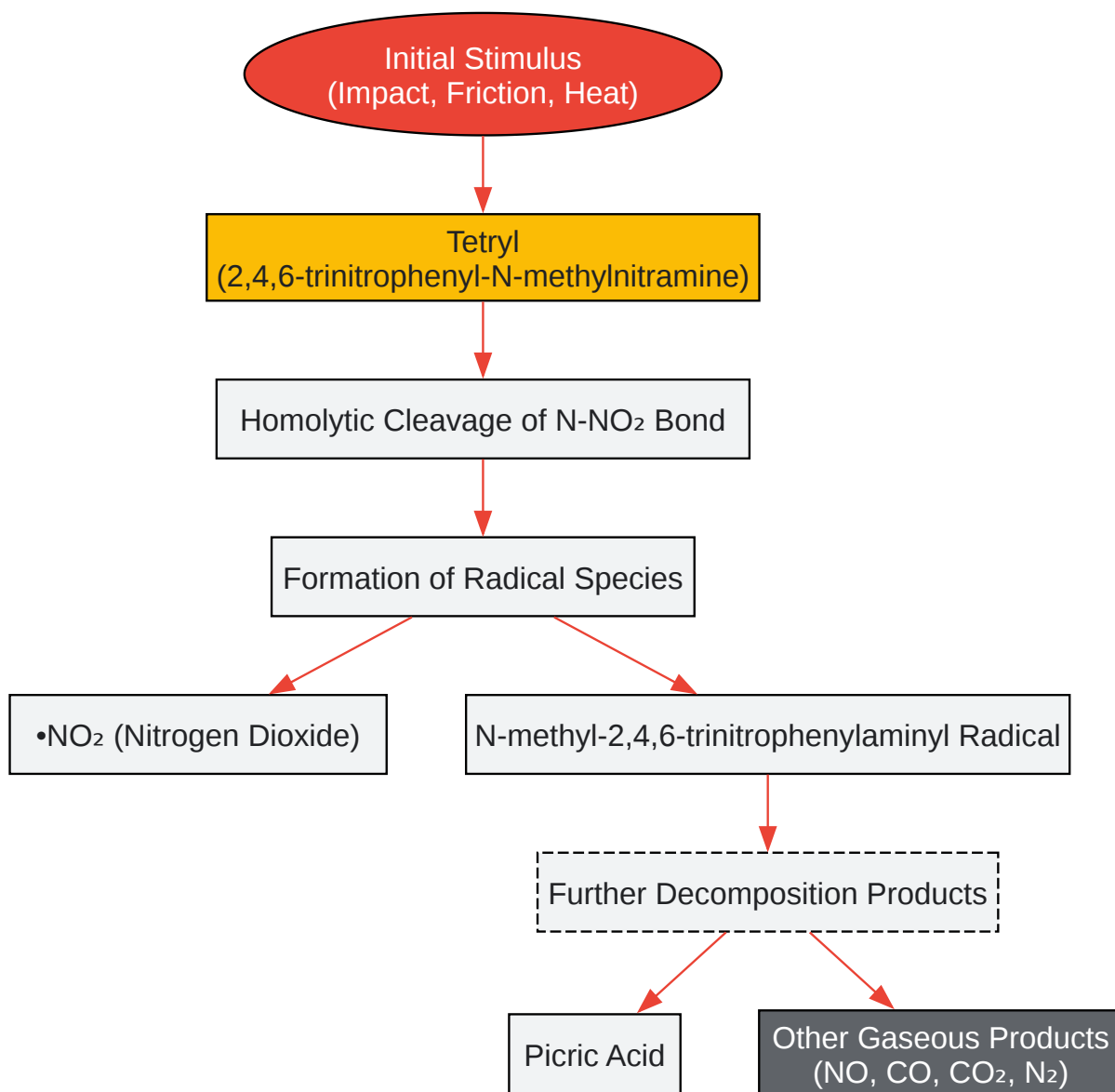
- **Sample Preparation:** A small, accurately weighed sample of **Tetryl** (typically 0.5-2.0 mg) is placed into a sample pan and hermetically sealed.[9]
- **Apparatus Setup:** The sealed sample pan and an empty reference pan are placed in the DSC cell.
- **Test Execution:**
 - The DSC cell is purged with an inert gas.
 - A temperature program is initiated, typically involving heating the sample at a constant rate (e.g., 5, 10, 15, and 20 °C/min) over a specified temperature range (e.g., 50 °C to 300 °C).
- **Data Acquisition:** The heat flow to the sample is continuously measured and recorded as a function of temperature.
- **Data Analysis:** The resulting DSC thermogram is analyzed to determine:
 - The onset temperature of decomposition (the temperature at which the exothermic decomposition begins).
 - The peak temperature of the exothermic event.
 - The enthalpy of decomposition (the total energy released, calculated from the area under the exothermic peak).
 - Kinetic parameters of decomposition can be calculated using methods like the Kissinger method by performing the experiment at multiple heating rates.

Visualizations



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Caption: Experimental workflow for assessing **Tetryl**'s sensitivity.



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